

In-Depth Technical Guide: Mass Spectrometry Fragmentation of Diethyl Aryl Phosphonates

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Compound of Interest

Compound Name: Diethyl 3-hydroxyphenylphosphonate
CAS No.: 33733-32-3
Cat. No.: B1621550

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Executive Summary & Application Context

Diethyl aryl phosphonates (DEAPs) are critical intermediates in the synthesis of antiviral drugs, agrochemicals, and organophosphorus flame retardants. Their structural identification is pivotal in metabolic stability studies and forensic analysis (e.g., chemical weapons precursors).

This guide provides a definitive analysis of the mass spectrometry (MS) fragmentation patterns of DEAPs. Unlike simple esters, DEAPs exhibit a highly specific "double McLafferty-like" rearrangement under Electron Ionization (EI), creating a self-validating spectral fingerprint. This guide contrasts these patterns with dimethyl and di-isopropyl analogues to equip researchers with diagnostic criteria for structural elucidation.

Mechanistic Deep Dive: The "Double McLafferty" Pathway

The defining feature of diethyl phosphonate fragmentation is the sequential loss of two ethylene molecules (

, 28 Da). This occurs via a McLafferty + 1 rearrangement (also known as a McLafferty-like rearrangement involving a heteroatom).

The Mechanism[1][2][3]

- Initiation: The phosphoryl oxygen () acts as the hydrogen acceptor.
- Transition State: A 6-membered cyclic transition state is formed involving the phosphorus, the ester oxygen, the ethyl group's - and -carbons, and the -hydrogen.
- Cleavage: The -hydrogen transfers to the phosphoryl oxygen, cleaving the bond and releasing neutral ethylene.
- Repetition: Since there are two ethyl groups, this process repeats, sequentially stripping the alkyl chains to form the phosphonic acid species.

Visualization of Fragmentation Pathway

The following diagram illustrates the stepwise degradation of Diethyl Phenylphosphonate (DEPP, MW 214) to Phenylphosphonic Acid (MW 158).

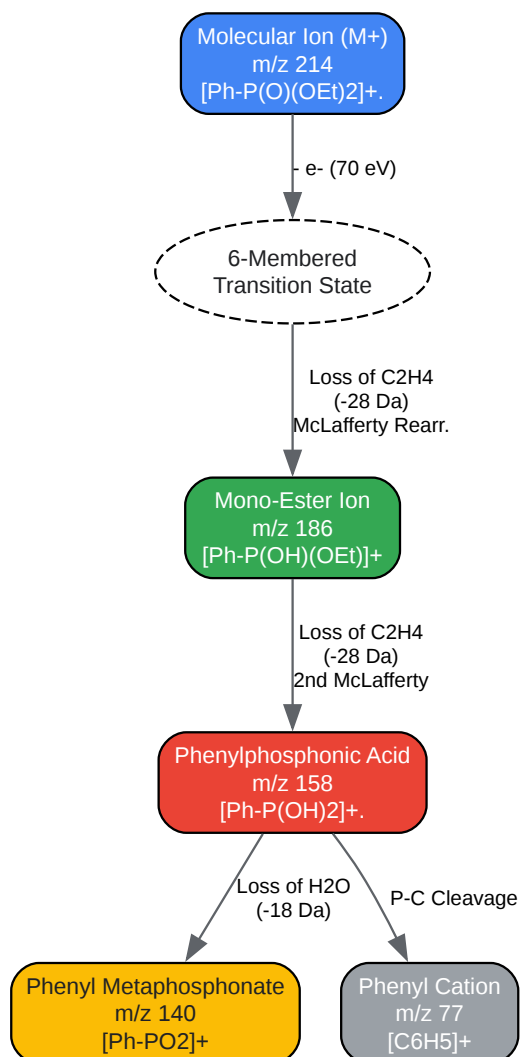


Figure 1: Stepwise fragmentation of Diethyl Phenylphosphonate via sequential ethylene loss.

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Fragmentation Pattern Analysis (Data & Interpretation)

Characteristic Ion Table: Diethyl Phenylphosphonate (DEPP)

The following table summarizes the diagnostic ions observed in 70 eV EI-MS. The Base Peak is typically the bis-acid species (

158) or the mono-ester (

186), depending on source temperature and pressure.

m/z Value	Ion Identity	Formula	Relative Intensity (Typical)	Diagnostic Significance
214	Molecular Ion ()		5 - 20%	Weak but visible. Confirms MW.
186	Mono-ethyl ester		40 - 80%	Diagnostic. Loss of 28 Da (Ethylene).
158	Phenylphosphonic acid		100% (Base)	Core Marker. Loss of 56 Da (). Stable radical cation.
141	Protonated Metaphosphonate		20 - 50%	Loss of OH from the acid form ().
94	Phenol Radical Cation		10 - 30%	Rearrangement product involving P-O to C-O migration.
77	Phenyl Cation		30 - 60%	Characteristic aromatic fragment (P-C bond cleavage).
47	Phosphoryl		10 - 20%	General organophosphorus marker.
29	Ethyl Cation		20 - 40%	Derived from the ethoxy side chain.

“

Expert Insight: The presence of the

and

series is the "gold standard" for identifying ethyl esters of phosphorus acids. If you do not see this 28 Da spacing, the compound is likely a methyl or propyl analogue.

Comparative Analysis: Diethyl vs. Alternatives

To validate your structure, compare the observed fragmentation against these alternative homologues.

Diethyl vs. Dimethyl Aryl Phosphonates

- Diethyl: Dominant pathway is Alkene Loss (Ethylene, 28 Da). Requires -hydrogens.
- Dimethyl: Cannot undergo McLafferty rearrangement (no -hydrogens).
 - Fragmentation: Characterized by loss of formaldehyde (, 30 Da), methyl radicals (, 15 Da), or water ().
 - Key Difference: The spectra are "messier" with no clean 28 Da neutral loss series.

Diethyl vs. Di-isopropyl Aryl Phosphonates

- Di-isopropyl: Undergoes the same McLafferty mechanism but loses Propene (

, 42 Da).

- Series:

.

- Stability:[1] The isopropyl carbocation (

43) is often very abundant due to its stability compared to the ethyl cation (

29).

Experimental Protocol: Self-Validating Workflow

This protocol ensures high-quality spectral data suitable for library matching and structural elucidation.

Sample Preparation

- Solvent: Dissolve 1 mg of sample in 1 mL of Dichloromethane (DCM) or Ethyl Acetate. Avoid alcohols (methanol/ethanol) to prevent transesterification in the injection port.
- Concentration: Dilute to ~10 ppm for GC-MS analysis.

Instrument Parameters (GC-EI-MS)

- Inlet Temperature:

(High enough to volatilize, but avoid

to prevent thermal degradation of the C-P bond).

- Column: Non-polar capillary column (e.g., DB-5ms, 30m x 0.25mm).
- Ion Source: Electron Ionization (EI) at 70 eV.[2][1][3]
- Scan Range:
40 - 300.

Data Validation Workflow

The following DOT diagram outlines the logic flow for confirming a Diethyl Aryl Phosphonate structure.

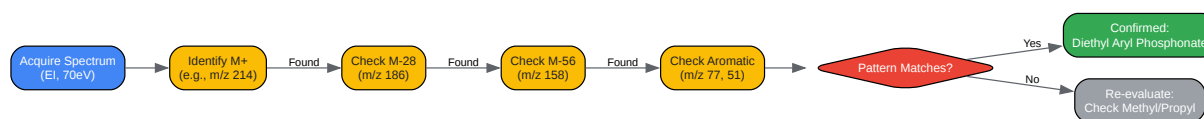


Figure 2: Logic flow for structural validation of DEAPs using mass spectral data.

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